

A Technical Guide to the Physical Properties of Crotonamide: Melting and Boiling Points

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the key physical properties of **crotonamide**, with a specific focus on its melting and boiling points. The information herein is curated for professionals in research and development who require precise data and methodologies for the handling and characterization of this compound.

Introduction to Crotonamide

Crotonamide, with the chemical formula C₄H₇NO, is an organic compound classified as an amide derived from crotonic acid.[1] It typically appears as a white to light yellow crystalline solid.[1][2][3] This compound serves as a versatile intermediate in the synthesis of various pharmaceuticals and agrochemicals.[4][5] Its reactivity, particularly its ability to form hydrogen bonds and react with nucleophiles, makes it a valuable building block in organic synthesis.[4]

Physical Properties of Crotonamide

The accurate determination of physical properties such as melting and boiling points is crucial for the identification, purity assessment, and process development involving **crotonamide**. The following table summarizes the reported values for these properties from various sources. It is important to note the variations in reported values, which may be attributed to different experimental conditions or the isomeric form of the compound being tested (e.g., trans-**crotonamide**).



Physical Property	Reported Value(s)	Source(s)
Melting Point	158.0 to 162.0 °C	[1][2]
158 °C	[2]	
140-143 °C	[4][6]	_
259 °C (lit.)	[7]	_
Boiling Point	218.7 °C at 760 mmHg	
185 °C (lit.)	[7]	

Experimental Protocols for Determination of Physical Properties

The following sections detail standard laboratory protocols for the determination of the melting and boiling points of a solid organic compound like **crotonamide**.

3.1. Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase.[9][10][11] For a pure crystalline compound, this transition occurs over a narrow temperature range.[9][11] The presence of impurities typically depresses and broadens the melting point range.[9][12]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[13]
- Capillary tubes (sealed at one end)[14]
- Thermometer
- Spatula
- Mortar and pestle (optional, for powdering the sample)



Procedure:

- Sample Preparation: A small amount of dry **crotonamide** is finely powdered.[14] The open end of a capillary tube is pushed into the powdered sample to pack a small amount (1-2 mm in height) into the sealed end.[9][11]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is aligned with the thermometer bulb.[9] This assembly is then placed in the heating block of a melting point apparatus or immersed in the oil bath of a Thiele tube.[14]
- Heating and Observation: The apparatus is heated slowly, at a rate of approximately 1-2 °C per minute, especially when approaching the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the
 beginning of the melting range. The temperature at which the entire sample has completely
 melted is recorded as the end of the melting range.[10] For accurate results, at least two
 determinations should be performed.

3.2. Boiling Point Determination (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[11][13]

Apparatus:

- Thiele tube or a small beaker for an oil bath[13]
- Small test tube (e.g., Durham tube)[15]
- Capillary tube (sealed at one end)
- Thermometer
- Heating source (e.g., Bunsen burner)
- Liquid for the bath (e.g., paraffin oil)[13]

Procedure:



- Sample Preparation: A small amount of the liquid to be tested (if **crotonamide** were in a liquid state or dissolved in a high-boiling solvent) is placed in a small test tube. A capillary tube, sealed at one end, is placed inside the test tube with the open end downwards.[13][15]
- Apparatus Setup: The test tube assembly is attached to a thermometer and immersed in a
 Thiele tube containing a high-boiling point liquid like paraffin oil.[13]
- Heating: The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath through convection.[13] Heating continues until a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[13][15]
- Cooling and Observation: The heat source is then removed, and the apparatus is allowed to cool slowly.
- Data Recording: The temperature at which the stream of bubbles stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[13][15] The atmospheric pressure should also be recorded as the boiling point is pressure-dependent.[11]

Visualization of Experimental Workflow

The following diagram illustrates the generalized workflow for the determination of the melting and boiling points of a chemical substance.



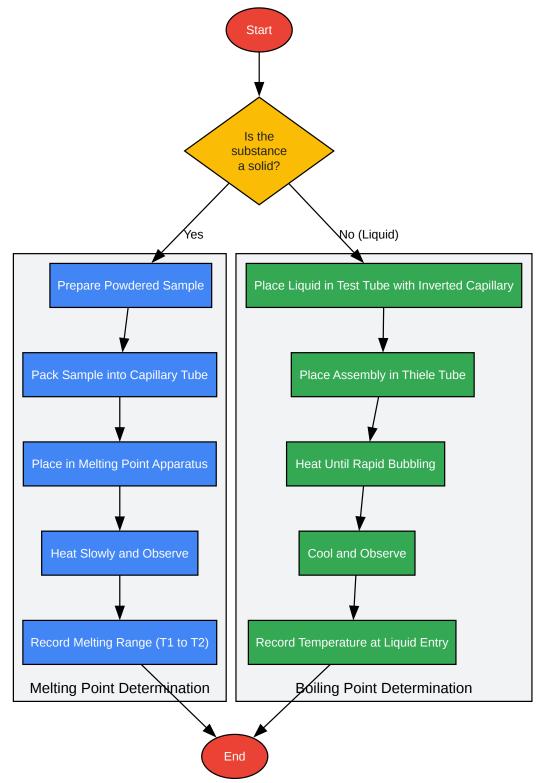


Figure 1: Generalized Experimental Workflow for Melting and Boiling Point Determination

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Figure 1: Workflow for determining melting and boiling points.



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